

In-Depth Technical Guide: **tert-Butyl 1-allylhydrazinecarboxylate**

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Compound of Interest

Compound Name:	<i>tert-Butyl 1-allylhydrazinecarboxylate</i>
Cat. No.:	B153078

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CAS Number: 21075-86-5

A Comprehensive Overview for Researchers and Drug Development Professionals

Abstract

This technical guide provides a detailed overview of **tert-Butyl 1-allylhydrazinecarboxylate**, a versatile bifunctional molecule of interest in synthetic organic chemistry and drug discovery. The document outlines its chemical and physical properties, provides a detailed experimental protocol for its synthesis via N-alkylation of tert-butyl carbamate, and presents its characteristic spectroscopic data for identification and quality control. Furthermore, this guide explores its primary application as a building block in the synthesis of nitrogen-containing heterocyclic compounds, which are prevalent scaffolds in many pharmaceutical agents. The logical workflow for its synthesis and subsequent utilization in pyrazole synthesis is also visualized.

Chemical and Physical Properties

tert-Butyl 1-allylhydrazinecarboxylate is a stable, bifunctional organic compound incorporating a Boc-protected hydrazine moiety and a reactive allyl group. These features make it a valuable reagent for introducing a protected hydrazine group in multi-step syntheses.

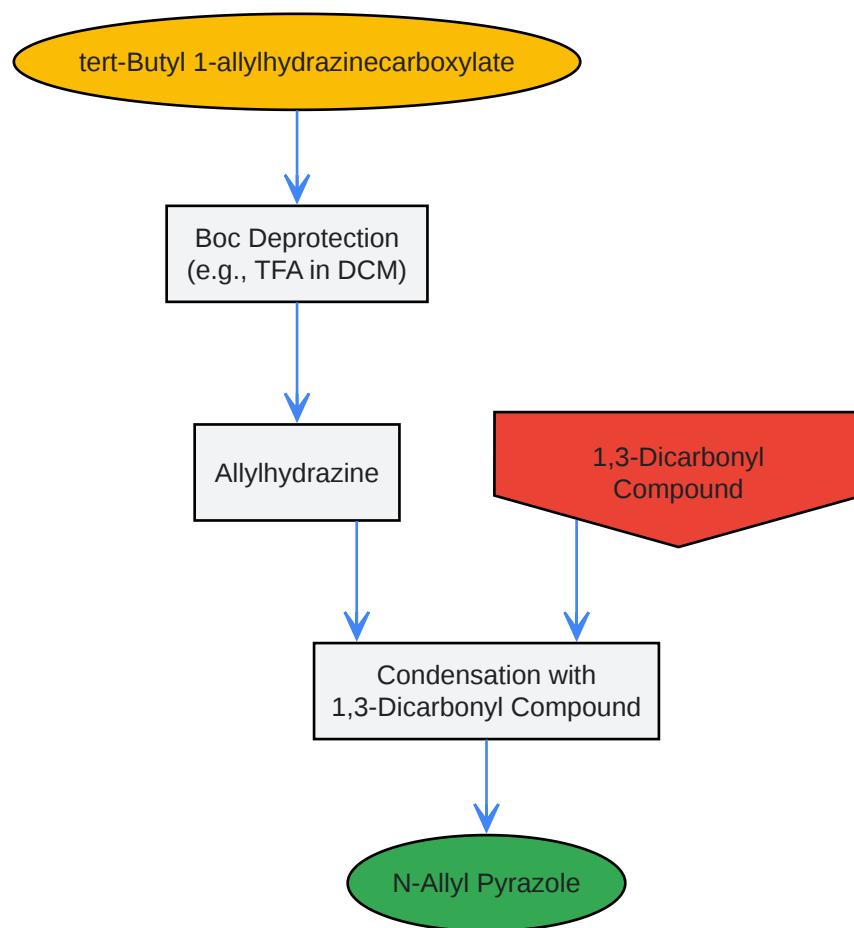
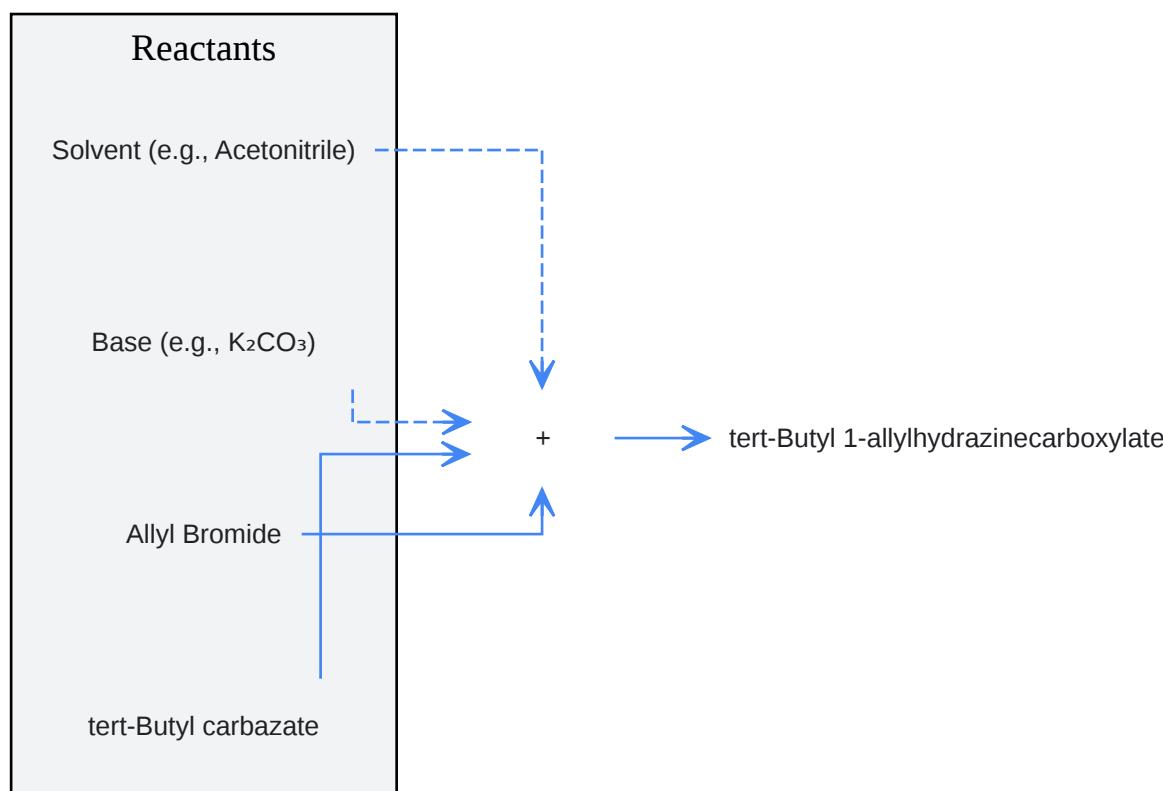
Property	Value	Reference
CAS Number	21075-86-5	[1] [2]
Molecular Formula	C ₈ H ₁₆ N ₂ O ₂	[1] [2]
Molecular Weight	172.22 g/mol	[1]
IUPAC Name	tert-butyl N-allyl-N-aminocarbamate	
Synonyms	1-allyl-1-tert-butoxycarbonylhydrazine, N-Allyl-hydrazinecarboxylic acid tert-butyl ester, tert-butyl 1-allylhydrazine-1-carboxylate	[1]
Melting Point	58 °C	[2]
Boiling Point	(Predicted)	[1]
Density	(Predicted)	[1]
Flash Point	(Predicted)	[1]

Experimental Protocols

Synthesis of tert-Butyl 1-allylhydrazinecarboxylate

The primary route for the synthesis of **tert-Butyl 1-allylhydrazinecarboxylate** is the N-alkylation of tert-butyl carbazole with an allyl halide, such as allyl bromide. The following protocol is a representative procedure.

Reaction Scheme:



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References

- 1. tert-butyl 1-allylhydrazinecarboxylate| CAS No:21075-86-5|ZaiQi Bio-Tech [chemzq.com]
- 2. americanelements.com [americanelements.com]
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